

Application Note: Quantification of N-Nitroso-Olanzapine using LC-MS/MS

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Compound of Interest

Compound Name: *N-nitroso-olanzapine*

Cat. No.: *B15812381*

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Introduction

Olanzapine is an atypical antipsychotic medication used in the treatment of schizophrenia and bipolar disorder. As with many pharmaceutical compounds containing secondary or tertiary amine functional groups, there is a potential for the formation of nitrosamine impurities, such as **N-nitroso-olanzapine**, during the synthesis, formulation, or storage of the drug product.

Nitrosamines are a class of compounds that are of significant concern due to their potential carcinogenic properties. Regulatory agencies worldwide have set strict limits on the acceptable daily intake of such impurities in pharmaceutical products.

This document provides a general framework and protocol for the development of a sensitive and selective Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the quantification of **N-nitroso-olanzapine** in olanzapine drug substances and products. It is important to note that a specific, publicly validated method for **N-nitroso-olanzapine** is not readily available; therefore, this protocol is based on established methods for other nitrosamines and olanzapine itself, and will require in-house development and validation.

Experimental Protocol

This protocol outlines the steps for the quantification of **N-nitroso-olanzapine**. Method development and validation are essential to ensure reliable and accurate results.

Materials and Reagents

- **N-nitroso-olanzapine** reference standard
- Olanzapine drug substance/product for testing
- Internal Standard (IS): Olanzapine-d3 or another suitable labeled analog
- LC-MS grade methanol
- LC-MS grade acetonitrile
- LC-MS grade water
- Formic acid (or other suitable mobile phase modifier)
- Ammonium formate (optional, for mobile phase)

Instrumentation

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions (To be optimized)

- Column: A reversed-phase column, such as a C18 or Phenyl-Hexyl column, with appropriate dimensions (e.g., 100 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid.

- Gradient: A gradient elution is recommended to separate **N-nitroso-olanzapine** from the olanzapine API and other potential impurities. The gradient should be optimized to provide good peak shape and resolution.
- Flow Rate: To be optimized based on the column dimensions (e.g., 0.2-0.5 mL/min).
- Column Temperature: Typically maintained between 30-40 °C.
- Injection Volume: 1-10 µL.

Mass Spectrometric Conditions (To be optimized)

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM): The precursor and product ions for **N-nitroso-olanzapine** and the internal standard need to be determined by infusing a standard solution into the mass spectrometer.
 - **N-nitroso-olanzapine** (C₁₇H₁₉N₅OS, MW: 341.43 g/mol): The protonated molecule [M+H]⁺ at m/z 342.1 should be selected as the precursor ion. Product ions would need to be determined by fragmentation.
 - Internal Standard (e.g., Olanzapine-d3): The appropriate precursor and product ions for the chosen internal standard should be determined. For Olanzapine-d3, a possible transition is m/z 316.1 > 256.1.[\[1\]](#)
- Source Parameters: Parameters such as capillary voltage, source temperature, and gas flows (nebulizer, drying, and collision gas) must be optimized to achieve the best signal-to-noise ratio for the analyte.

Standard and Sample Preparation

- Standard Stock Solution: Prepare a stock solution of **N-nitroso-olanzapine** reference standard in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 100 µg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution to create a calibration curve covering the expected concentration

range of the impurity.

- Internal Standard Spiking Solution: Prepare a solution of the internal standard at a fixed concentration.
- Sample Preparation:
 - Accurately weigh a known amount of the olanzapine drug substance or powdered tablets.
 - Dissolve the sample in a suitable solvent (e.g., methanol or a mixture of methanol and water).
 - Add a known amount of the internal standard spiking solution.
 - Vortex and/or sonicate to ensure complete dissolution.
 - Centrifuge to pellet any undissolved excipients.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.

Method Validation

The developed method must be validated according to ICH Q2(R1) guidelines. Validation parameters should include:

- Specificity
- Linearity and Range
- Accuracy
- Precision (Repeatability and Intermediate Precision)
- Limit of Detection (LOD)
- Limit of Quantification (LOQ)
- Robustness

- Solution Stability

Data Presentation

Quantitative data from method validation and sample analysis should be summarized in clear and concise tables.

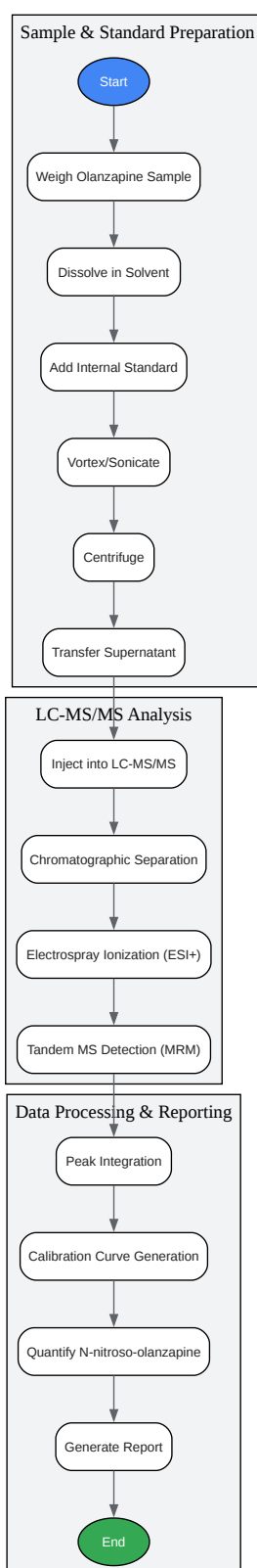
Table 1: Method Validation Summary

Validation Parameter	Acceptance Criteria	Result
Linearity (r^2)	≥ 0.99	To be determined
LOD	$S/N \geq 3$	To be determined
LOQ	$S/N \geq 10$	To be determined
Accuracy (% Recovery)	80 - 120%	To be determined
Precision (% RSD)	$\leq 15\%$	To be determined

Table 2: Quantification of **N-nitroso-olanzapine** in Olanzapine Batches

Batch Number	N-nitroso-olanzapine Concentration (ppm)	Status
Batch A	To be determined	Pass/Fail
Batch B	To be determined	Pass/Fail
Batch C	To be determined	Pass/Fail

Workflow Diagram

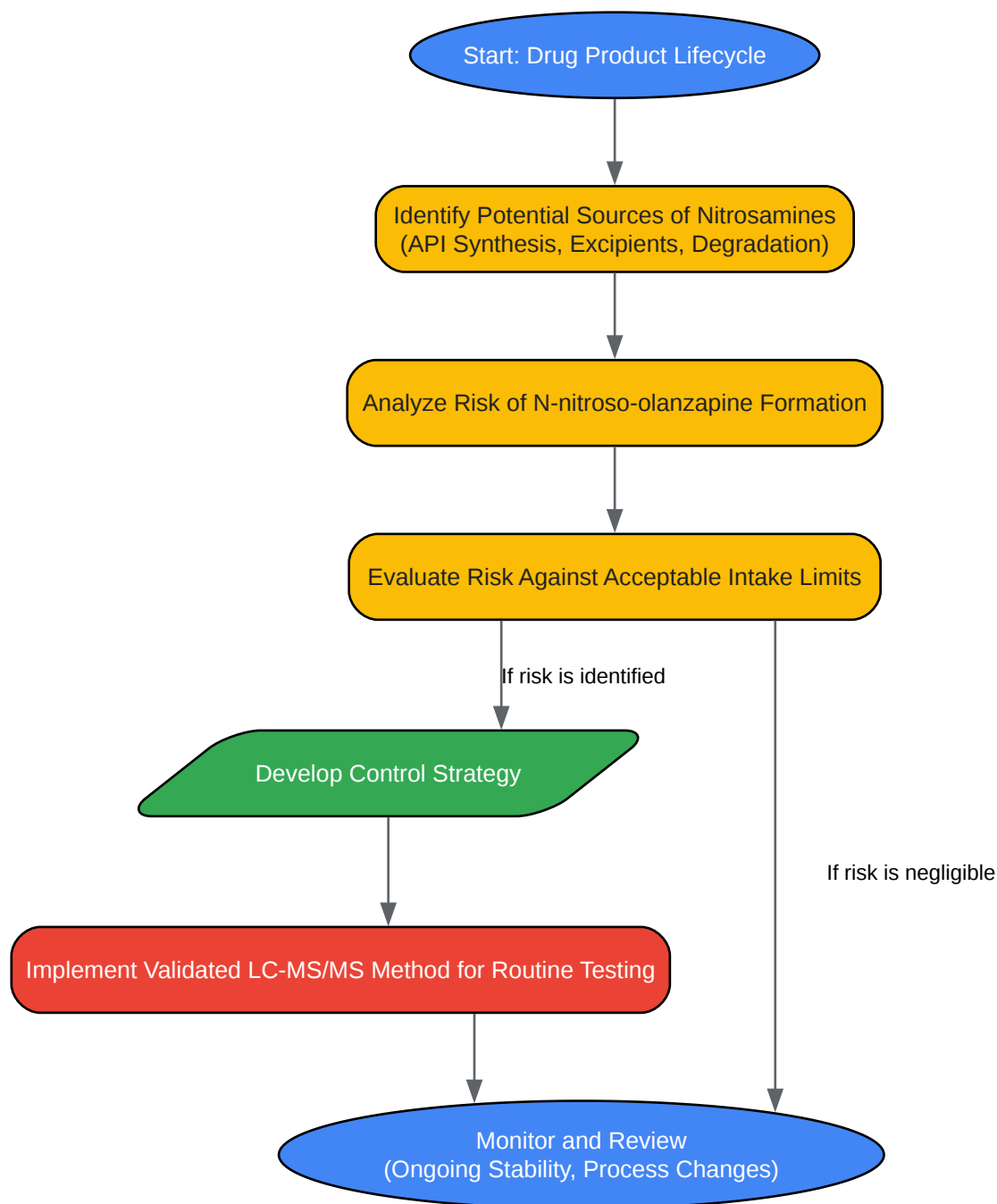


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Caption: Workflow for **N-nitroso-olanzapine** quantification.

Signaling Pathway Diagram

A signaling pathway is not directly applicable to this analytical method. However, a logical diagram illustrating the risk assessment process for nitrosamine impurities is provided below.



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Caption: Nitrosamine impurity risk assessment process.

Conclusion

The quantification of **N-nitroso-olanzapine** is a critical aspect of ensuring the safety and quality of olanzapine-containing pharmaceutical products. While a specific validated LC-MS/MS method is not publicly available, the general principles of nitrosamine analysis can be applied to develop a robust and sensitive method. This requires careful optimization of chromatographic and mass spectrometric parameters, followed by a thorough method validation according to regulatory guidelines. The protocol and workflows provided in this application note serve as a comprehensive guide for researchers and scientists in this endeavor.

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References

- 1. A UPLC-MSMS method for the analysis of olanzapine in serum-with particular emphasis on drug stability testing - PubMed [pubmed.ncbi.nlm.nih.gov]
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